

Technical Guide: Boc-(R)- -(4-chlorobenzyl)-proline

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Compound of Interest

Compound Name: *Boc-(R)-alpha-(4-chloro-benzyl)-proline*

CAS No.: 959582-49-1

Cat. No.: B1272005

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CAS Number: 959582-49-1[1][2]

Executive Summary

Boc-(R)-

-(4-chlorobenzyl)-proline (CAS: 959582-49-1) is a highly specialized, conformationally constrained amino acid derivative used primarily in the synthesis of peptidomimetics and stapled peptides.[1][2] By introducing a bulky, lipophilic 4-chlorobenzyl group at the

-carbon of the pyrrolidine ring, this building block serves two critical functions in drug design: it locks the peptide backbone into specific secondary structures (typically

-helices or

-turns) and significantly enhances proteolytic stability by sterically hindering enzymatic cleavage.

This guide details the physicochemical properties, synthesis logic, and application protocols for researchers targeting protein-protein interaction (PPI) inhibitors, specifically within the MDM2-p53 axis.

Chemical Identity & Physicochemical Properties[3][4][5][6][7]

Parameter	Specification
CAS Number	959582-49-1
Chemical Name	Boc-(R)- -(4-chlorobenzyl)-proline
Synonyms	(R)-1-(tert-butoxycarbonyl)-2-(4-chlorobenzyl)pyrrolidine-2-carboxylic acid
Molecular Formula	
Molecular Weight	339.81 g/mol
Stereochemistry	(R)-enantiomer (Quaternary -center)
Appearance	White to off-white powder
Solubility	Soluble in DCM, DMF, DMSO; Sparingly soluble in water
Purity Standard	98% (HPLC), 99% ee (Chiral HPLC)

Structural Significance & Mechanism of Action

The "Alpha-Methyl" Effect (Benzyl Variant)

The introduction of a substituent at the

-position of proline creates a quaternary center. Unlike standard amino acids where the

-carbon possesses a hydrogen atom, this derivative substitutes that hydrogen with a 4-chlorobenzyl group.

- Conformational Locking: The steric bulk of the benzyl group severely restricts the rotation of the

(phi) and

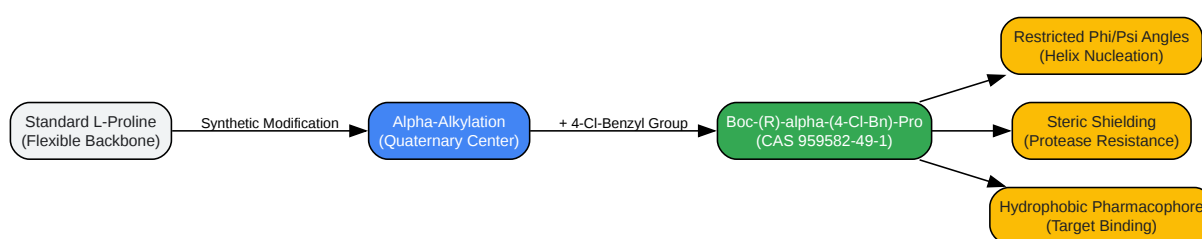
(psi) torsion angles. This forces the peptide backbone into a rigid conformation, often nucleating

-helical turns.

- Hydrophobic Interaction: The 4-chlorobenzyl moiety is designed to penetrate deep hydrophobic pockets on target proteins (e.g., the Trp23 pocket of MDM2). The chlorine atom provides additional lipophilicity and potential halogen-bonding interactions.

- Proteolytic Resistance: The absence of an

-hydrogen prevents abstraction by proteases, rendering peptides containing this residue highly resistant to metabolic degradation.



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Figure 1: Structural impact of alpha-substitution on proline functionality.

Synthesis Protocol: Self-Regeneration of Stereocenters (SRS)

The synthesis of quaternary amino acids requires high stereocontrol. The industry standard is the Seebach Self-Regeneration of Stereocenters (SRS) method. This protocol avoids racemization by using a chiral auxiliary derived from the proline itself.

Experimental Workflow

Reagents Required:

- Boc-Pro-OH (Starting Material)[3][4]
- Chloral hydrate or Pivalaldehyde (for acetalization)
- Lithium Diisopropylamide (LDA) (Base)
- 4-Chlorobenzyl bromide (Electrophile)
- Solvents: THF (anhydrous), DCM

Step 1: Formation of the Bicyclic Oxazolidinone

To activate the

-position without losing chirality, Boc-Proline is condensed with an aldehyde (typically chloral or pivalaldehyde) to form a bicyclic oxazolidinone.

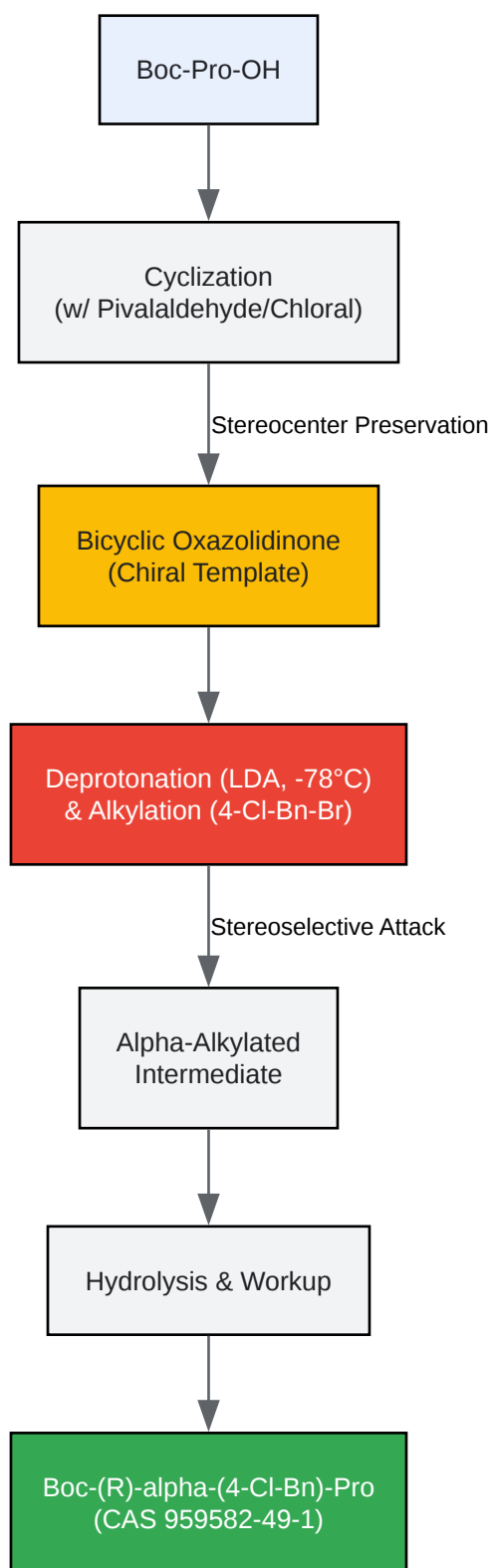
- Mechanism:[5][6] The formation of the cis-fused ring system directs the subsequent electrophilic attack to the opposite face (steric control).

Step 2: Enolate Generation & Alkylation

- Cool the oxazolidinone solution in anhydrous THF to -78°C.
- Add LDA (1.1 equiv) dropwise to generate the enolate. The bulky bicyclic structure prevents racemization.
- Add 4-Chlorobenzyl bromide (1.2 equiv) slowly.
- Allow to warm to room temperature. The electrophile approaches from the face trans to the bulky tert-butyl/trichloromethyl group, ensuring diastereoselectivity.

Step 3: Ring Hydrolysis & Protection

- Hydrolyze the oxazolidinone ring using LiOH/H₂O or acidic conditions (depending on the specific auxiliary used).
- Re-introduce the Boc group (if lost during hydrolysis) using .
- Purification: Recrystallize or purify via silica gel chromatography to isolate the (R)-enantiomer.



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Figure 2: Synthesis via Seebach's SRS method ensuring high enantiomeric purity.

Quality Control & Validation

Trustworthiness in data is paramount. Any batch of CAS 959582-49-1 must pass the following QC checkpoints before use in SPPS (Solid Phase Peptide Synthesis).

A. HPLC Purity

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse).
- Mobile Phase: Gradient 5% to 95% Acetonitrile in Water (0.1% TFA).
- Detection: UV at 220 nm (amide bond) and 254 nm (aromatic ring).
- Acceptance Criteria: Single peak > 98% area.

B. Chiral HPLC (Critical)

Because the biological activity of (R) vs (S) isomers is drastically different, enantiomeric excess (ee) must be verified.

- Column: Chiralpak AD-H or OD-H.
- Mobile Phase: Hexane/Isopropanol (isocratic).
- Acceptance Criteria: ee > 99%.

C. NMR Verification

- ^1H NMR (DMSO-d_6): Look for the disappearance of the
-proton signal (typically around 4.2 ppm in native proline). Presence of the benzyl methylene protons (AB quartet or singlet depending on resolution) and the aromatic para-substituted system (two doublets).
- ^{13}C NMR: Confirm the presence of the quaternary carbon signal (typically shifted downfield compared to native proline
-carbon).

Applications in Drug Discovery[2][10][11]

MDM2-p53 Inhibition

The p53 tumor suppressor interacts with the E3 ubiquitin ligase MDM2 via a short

-helical segment involving residues Phe19, Trp23, and Leu26.

- Usage: Boc-(R)-

- (4-chlorobenzyl)-proline is often used to mimic the Trp23 or Phe19 residue while simultaneously enforcing the helical geometry required for binding.

- Advantage: The 4-chlorobenzyl group fills the hydrophobic cleft on MDM2 more effectively than a native phenylalanine, increasing binding affinity ().

Stapled Peptides

In "stapled" peptide synthesis (hydrocarbon cross-linking),

-methyl or

-benzyl amino acids are used at the stapling sites or adjacent positions to pre-organize the peptide into a bioactive conformation, reducing the entropic penalty of binding.

References

- Seebach, D., et al. (1996). Self-Regeneration of Stereocenters (SRS)—Applications, Limitations, and Abandonment of a Synthetic Principle. *Angewandte Chemie International Edition*. (Foundational reference for the synthesis method described).
- Kaul, R., & Balaram, P. (1999). Stereochemical Control of Peptide Folding. *Bioorganic & Medicinal Chemistry*.

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Sources

- [1. 959582-49-1 CAS MSDS \(BOC-\(R\)-ALPHA-\(4-CHLOROBENZYL\)-PROLINE\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [2. chemimpex.com \[chemimpex.com\]](#)
- [3. ≥98.0% \(HPLC\) | Sigma-Aldrich \[sigmaaldrich.com\]](#)
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